

# Safety and handling precautions for 4-Hydroxy-3-(trifluoromethyl)benzonitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Hydroxy-3-(trifluoromethyl)benzonitrile

Cat. No.: B051966

[Get Quote](#)

## An In-depth Technical Guide on the Safety and Handling of 4-Hydroxy-3-(trifluoromethyl)benzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Hydroxy-3-(trifluoromethyl)benzonitrile** (CAS No. 124811-71-8), a key intermediate in various research and development applications. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

## Hazard Identification and Classification

**4-Hydroxy-3-(trifluoromethyl)benzonitrile** is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

Table 1: GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	4
Acute Toxicity, Dermal	4
Acute Toxicity, Inhalation	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific target organ toxicity — single exposure	3

Source: Information compiled from multiple safety data sheets.

Table 2: Hazard Statements and Precautionary Statements

Code	Statement
H302	Harmful if swallowed.[1][2]
H312	Harmful in contact with skin.[1]
H315	Causes skin irritation.[1]
H319	Causes serious eye irritation.[1]
H332	Harmful if inhaled.[1]
H335	May cause respiratory irritation.[1]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3]
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P405	Store locked up.[3]
P501	Dispose of contents/container to an approved waste disposal plant.[4]

## Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Table 3: Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>4</sub> F <sub>3</sub> NO
Molecular Weight	187.12 g/mol
Appearance	Cream to brown or yellow powder[5]
Melting Point	170-176 °C[5]
Solubility	Insoluble in water.[6]

## Experimental Protocols: Safe Handling and Use

Proper handling of **4-Hydroxy-3-(trifluoromethyl)benzonitrile** is essential to minimize exposure and risk. The following protocol outlines the necessary steps for safe use in a laboratory setting.

## Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area. Use of a chemical fume hood is mandatory to control exposure to dust and vapors.[3][7]
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[2][8]

## Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7][8]
- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use in accordance with good laboratory practices.[3]
  - Clothing: Wear a lab coat and, if necessary, additional protective clothing to prevent skin exposure.[8]

- Respiratory Protection: If engineering controls are insufficient or for emergency situations, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[8]

## General Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Clear the workspace of any unnecessary items.
- Weighing and Transfer:
  - Conduct all weighing and transfer operations within a chemical fume hood to prevent the dispersion of dust.
  - Avoid the formation of dust during handling.[3][7][8]
  - Use appropriate tools (e.g., spatulas) for transfers.
- During Use:
  - Keep the container tightly closed when not in use.
  - Avoid contact with skin, eyes, and clothing.[7]
  - Do not eat, drink, or smoke in the work area.[3]
- Post-Handling:
  - Wash hands and any exposed skin thoroughly after handling.[3]
  - Clean the work area and decontaminate any spills promptly.
  - Remove and properly store or dispose of contaminated PPE.[3]

## Storage and Disposal

### Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7]

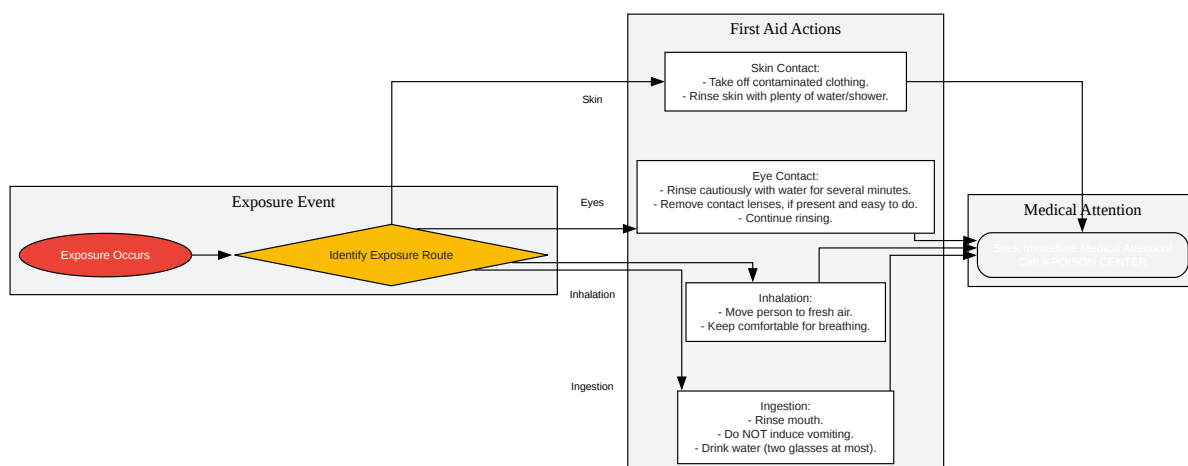
- Store locked up.[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and reducing agents.[\[7\]](#)

## Disposal

- Dispose of this substance and its container at an approved waste disposal plant.[\[7\]](#)
- Do not allow the product to enter drains or waterways.[\[3\]](#)
- Disposal must be in accordance with all applicable federal, state, and local regulations.

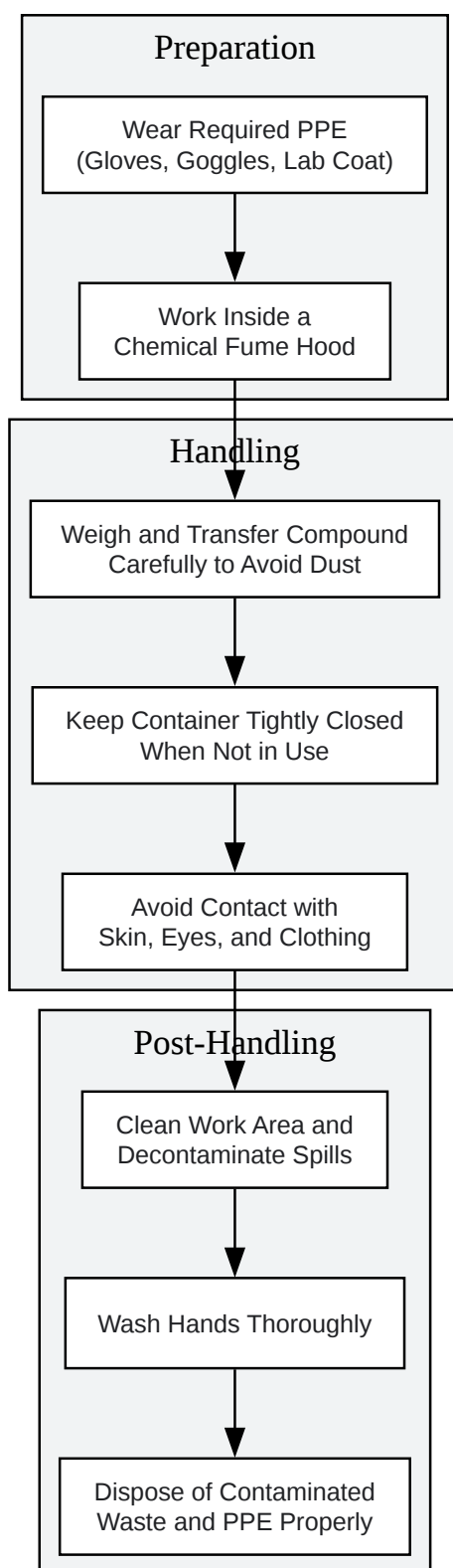
## Emergency Procedures

The following diagrams illustrate the recommended workflows for emergency situations.



[Click to download full resolution via product page](#)

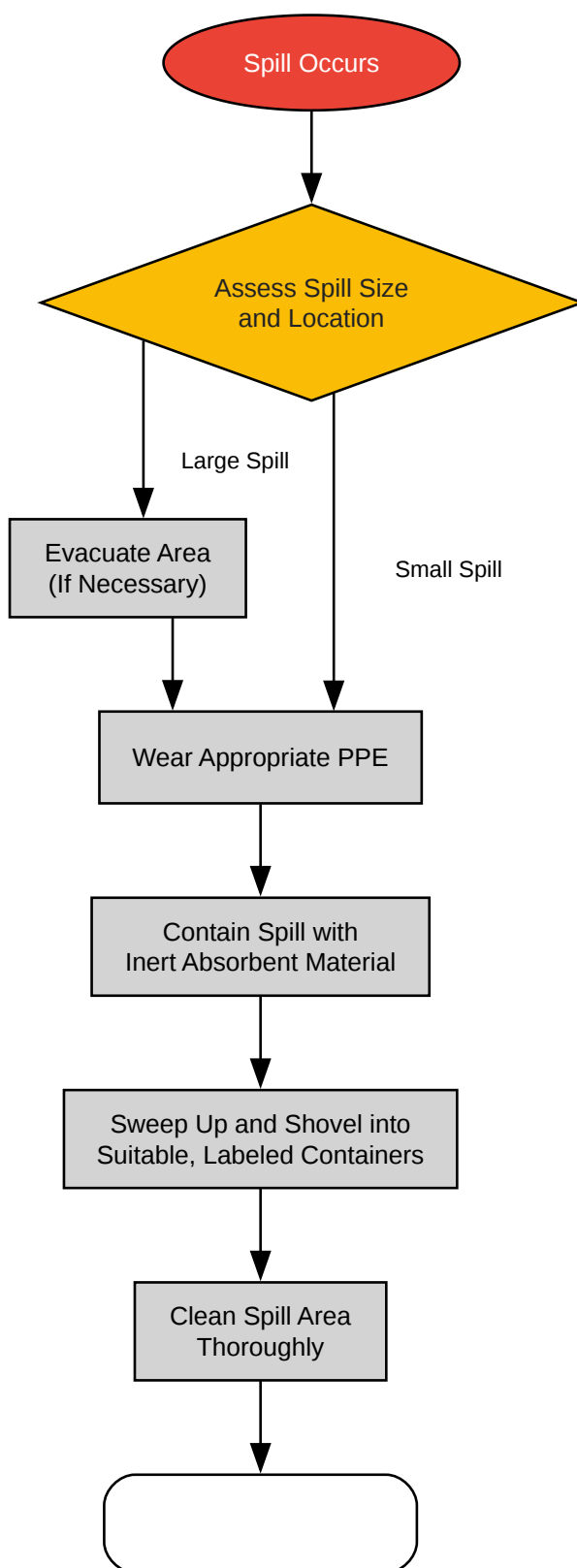
Caption: Emergency first aid procedures for exposure events.



[Click to download full resolution via product page](#)

Caption: Standard workflow for safely handling the chemical.





[Click to download full resolution via product page](#)

Caption: Logical steps for responding to a chemical spill.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Hydroxy-4-(trifluoromethyl)benzonitrile | C<sub>8</sub>H<sub>4</sub>F<sub>3</sub>NO | CID 59462958 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. sds.fluorochem.co.uk [sds.fluorochem.co.uk]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. H31639.06 [thermofisher.com]
- 6. Benzonitrile, 4-hydroxy-3-(trifluoromethyl)- [chembk.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Safety and handling precautions for 4-Hydroxy-3-(trifluoromethyl)benzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051966#safety-and-handling-precautions-for-4-hydroxy-3-trifluoromethyl-benzonitrile]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)